

# Gentioflavine literature review and discovery

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## Compound Focus: Gentioflavine

CAS No.: 18058-50-9

Cat. No.: S601159

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## Chemical Profile of Gentioflavine

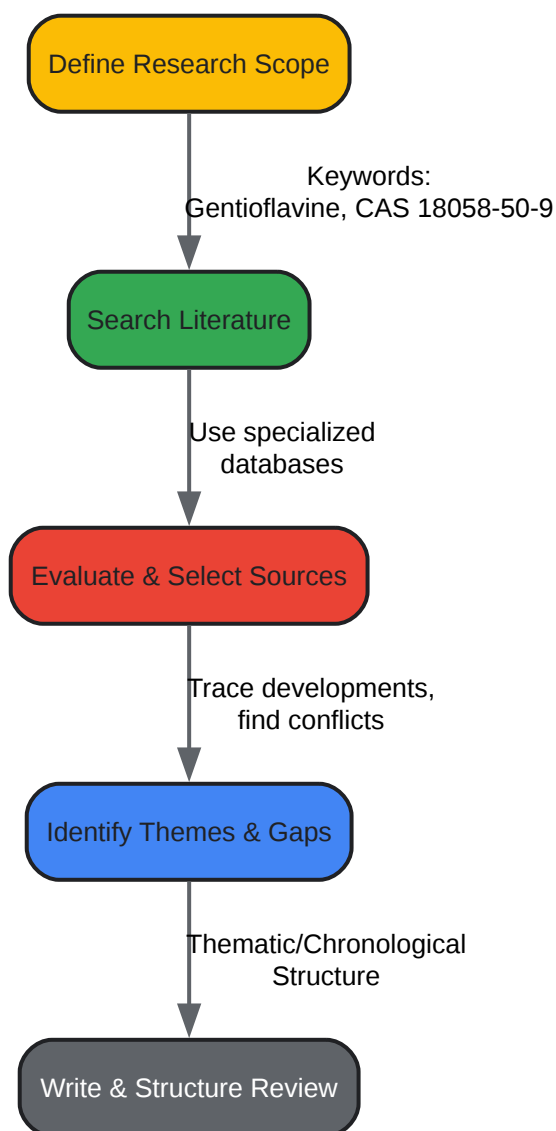
The table below summarizes the basic chemical identification and calculated physical properties of **Gentioflavine** from a commercial database [1]. Please note that the physical properties (density, boiling point, flash point) are listed as calculated values, not experimental measurements.

Property	Description
Name	Gentioflavine [1]
CAS Registry Number	18058-50-9 [1]
Synonyms	6-Methyl-1-Oxo-3,4,6,7-Tetrahydropyrano[4,3-D]Pyridine-5-Carboxaldehyde; 1-Keto-6-Methyl-3,4,6,7-Tetrahydropyrano[4,3-D]Pyridine-5-Carbaldehyde [1]
Molecular Formula	C10H11NO3 [1]
Molecular Weight	193.20 g/mol [1]
SMILES	<chem>CC1NC=C2C(=C1C=O)CCOC2=O</chem> [1]

Property	Description
InChI	1S/C10H11NO3/c1-6-9(5-12)7-2-3-14-10(13)8(7)4-11-6/h4-6,11H,2-3H2,1H3 [1]
InChIKey	GLNRAZLQBMAROT-UHFFFAOYSA-N [1]
Density	1.274 g/cm <sup>3</sup> (Cal.) [1]
Boiling Point	441°C at 760 mmHg (Cal.) [1]
Flash Point	220.509°C (Cal.) [1]

## Research Workflow for Literature Review

Given the scarcity of recent data on **Gentioflavine**, constructing a comprehensive review will require a systematic approach. The following diagram outlines a suggested workflow, from initial literature gathering to the final synthesis of your review.



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*A proposed workflow for conducting a systematic literature review on **Gentioflavine**.*

This workflow is based on established academic methodology [2]. The process involves searching for literature, evaluating sources, identifying key themes and gaps in the research, and finally structuring and writing the review.

## Guidance for Further Research

To build upon the basic chemical data and create your technical guide, I suggest the following steps:

- **Use Specialized Scientific Databases:** The initial information comes from a general chemical database [1]. For a true literature review, you should search specialized platforms like **PubMed/Medline** for biomedical literature, **Google Scholar**, and your **university's library catalog** [2].
- **Develop a Search Strategy:** Create a list of keywords including "**Gentioflavine**," its CAS number (18058-50-9), and related terms from its profile (like its molecular formula and synonyms) [1] [2]. You can also look for papers that cite the initial source or mention its InChIKey.
- **Evaluate and Synthesize Findings:** As you gather literature, critically assess the studies. Look for trends over time, methodological approaches, and, most importantly, identify the **gaps in the research** that your own work could address [2]. The available search results do not provide information on **Gentioflavine's** biological activity, signaling pathways, or experimental protocols, which should be a key focus of your search.

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## References

1. CAS # 18058-50-9, Gentioflavine : more information. [chemblink.com]
2. How to Write a Literature | Guide, Examples, & Templates Review [scribbr.com]

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